

Biological Activities of Helicia nilagirica Extracts: A Technical Guide

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Compound of Interest

Compound Name: *Helicide*

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This technical guide provides a comprehensive overview of the documented biological activities of extracts from *Helicia nilagirica*, a tree belonging to the Proteaceae family. Traditionally used in various ethnobotanical systems for conditions like muscular swelling, skin diseases, and coughs, scientific investigations have begun to validate its therapeutic potential, particularly in the realms of antioxidant and cytotoxic activities.^[1] This document summarizes key quantitative data, details relevant experimental protocols, and visualizes underlying processes to support further research and development.

Phytochemical Profile

The biological activities of *Helicia nilagirica* are intrinsically linked to its rich phytochemical composition. Studies have shown that the presence and concentration of secondary metabolites vary significantly depending on the solvent used for extraction, indicating a range of polar and non-polar compounds.

Qualitative Phytochemical Analysis

Sequential extraction of *Helicia nilagirica* stem bark using solvents of increasing polarity has revealed a diverse array of chemical constituents. Chloroform, ethanol, aqueous, and methanol extracts have been analyzed for the presence of major phytochemical classes.

Table 1: Phytochemicals Detected in Various *Helicia nilagirica* Bark Extracts

Phytochemical Class	Chloroform Extract	Ethanol Extract	Aqueous Extract	Methanolic Extract
Flavonoids	Present[1][2]	Present[1][2]	Absent	Present[2]
Tannins	Present[1][2]	Present[1][2]	Present[1][2]	-
Terpenoids	Present[1][2]	Absent	Absent	-
Cardiac Glycosides	Present[1][2]	Present[1][2]	Present[1][2]	Present[2]
Phenols	-	Present[1][2]	-	-
Saponins	Absent[1][2]	Absent	Present[1][2]	-
Carbohydrates	Absent[1][2]	Absent	Present[1][2]	Present[2]
Steroids	-	-	-	Present[2]
Alkaloids	Absent[1][2]	Absent	Absent	-
Phlobatannins	Absent	Absent	Absent	-

Note: "-"

indicates data
not reported in
the cited studies.

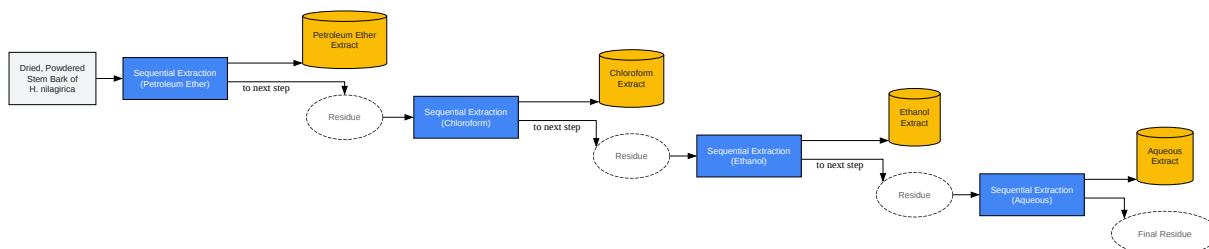
Quantitative Phytochemical Analysis

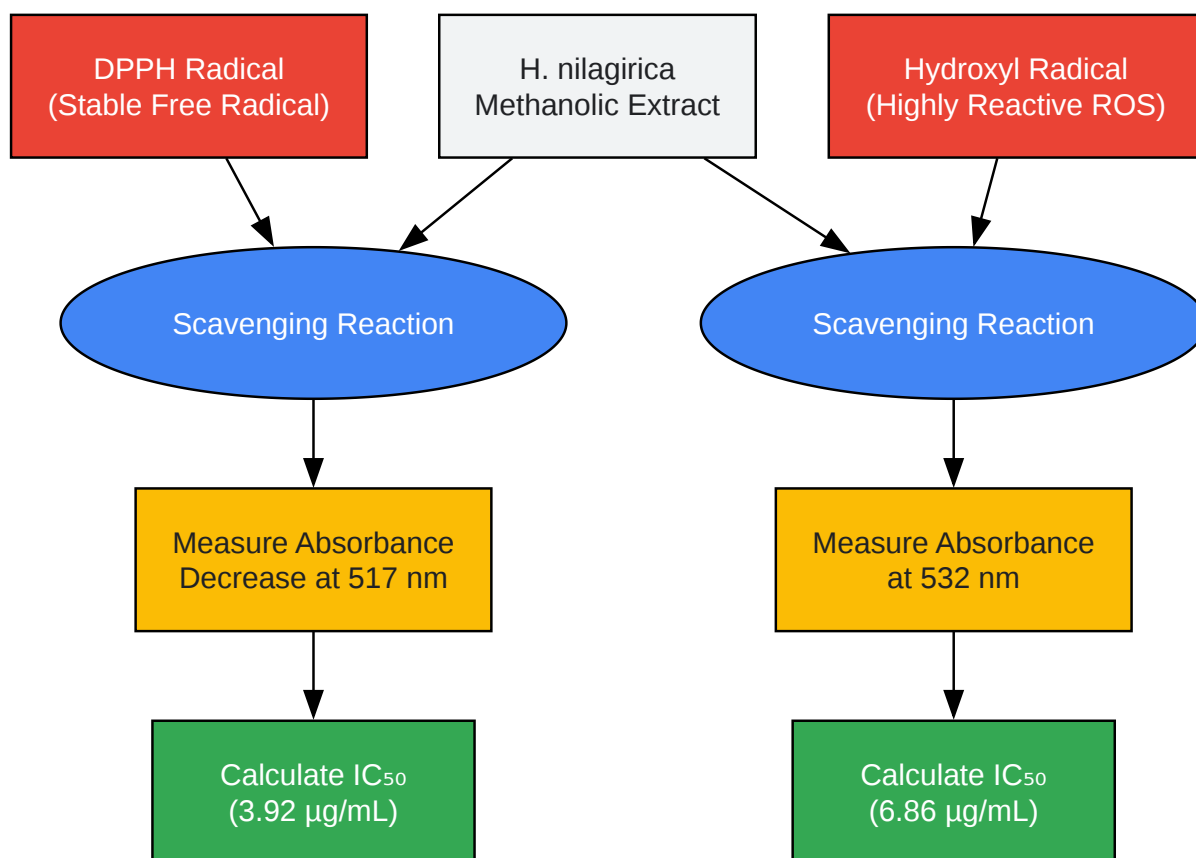
Quantitative analysis provides further insight into the concentration of key bioactive compounds within the plant material. The methanolic bark extract, in particular, has been shown to be a rich source of phenolics and flavonoids, which are widely recognized for their antioxidant properties.

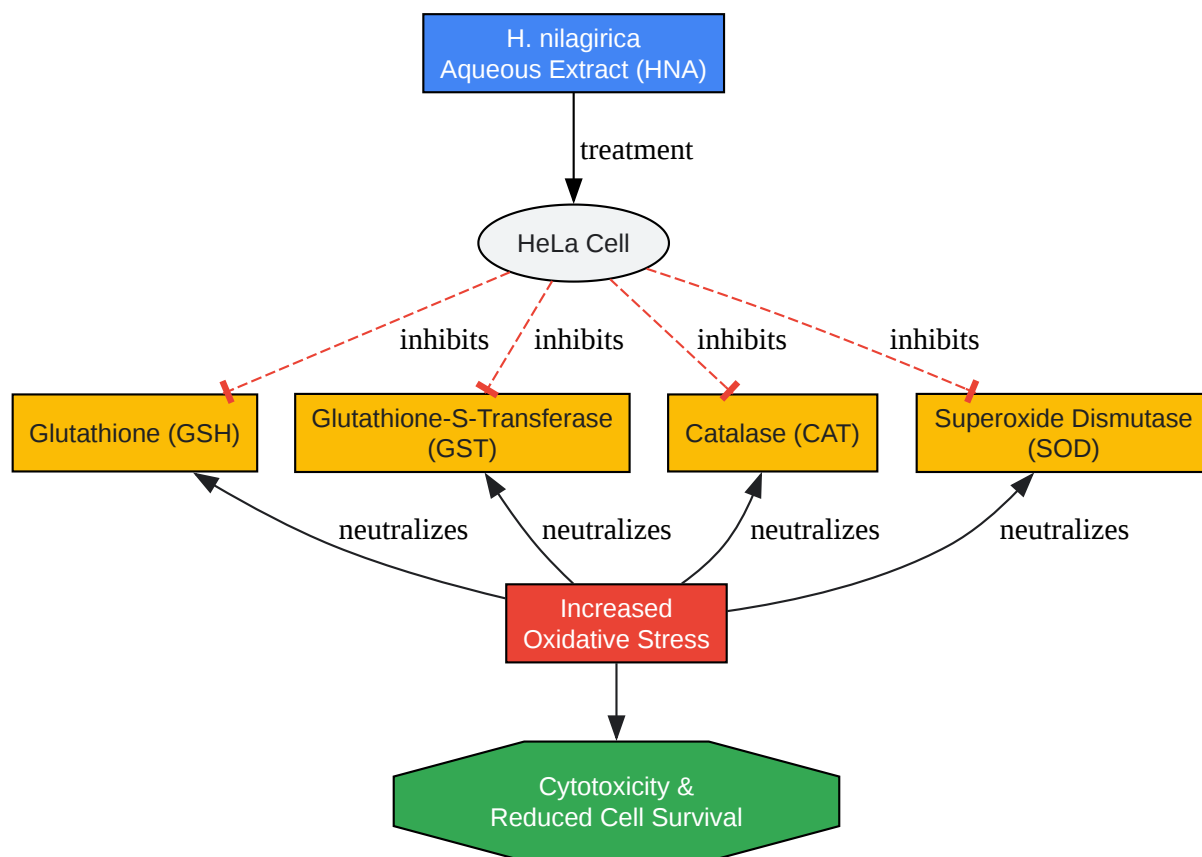
Table 2: Quantitative Analysis of Major Phytochemicals in *Helicia nilagirica*

Phytochemical	Concentration	Method of Analysis	Reference
Total Phenolic Content	62.75 mg GAE/g	Folin-Ciocalteu Method	[2]
Total Flavonoid Content	56 mg QE/g	Aluminum Chloride Colorimetric Method	[2]
GAE: Gallic Acid Equivalent; QE: Quercetin Equivalent			

The process of preparing these extracts for analysis is a critical step. A generalized workflow for sequential solvent extraction is outlined below.







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References

- 1. Antioxidant and antimicrobial activities of the Mizo traditional medicinal plant, *Helicia excelsa* and chemical investigation on its bioactive metabolites | Plant Science Today [horizonpublishing.com]
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